

In Vivo Toxicological Profile of 2-Ethylphenol: A Technical Guide

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Compound of Interest

Compound Name: 2-Ethylphenol

Cat. No.: B104991

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the in vivo toxicological profile of **2-Ethylphenol** (CAS No. 90-00-6), an organic compound used in various industrial applications. The information presented herein is intended to support risk assessment and guide future research and development activities. Data has been compiled from a range of toxicological studies, and where specific data for **2-Ethylphenol** is limited, information from studies on mixtures of ethylphenol isomers has been included to provide a broader context.

Acute Toxicity

The acute toxicity of **2-Ethylphenol** has been evaluated in animal models, primarily through oral and intraperitoneal routes of administration.

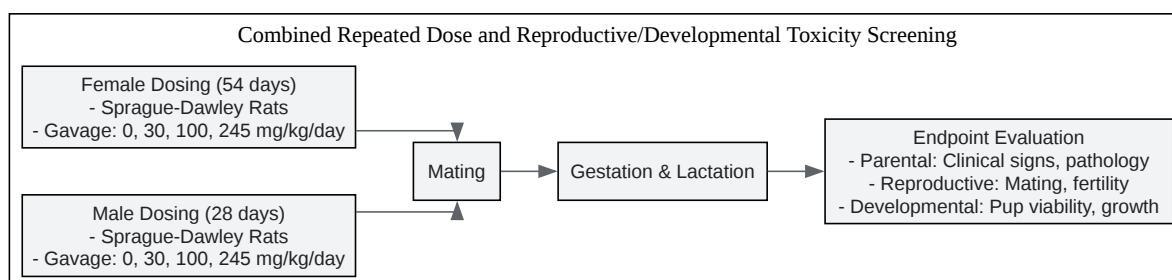
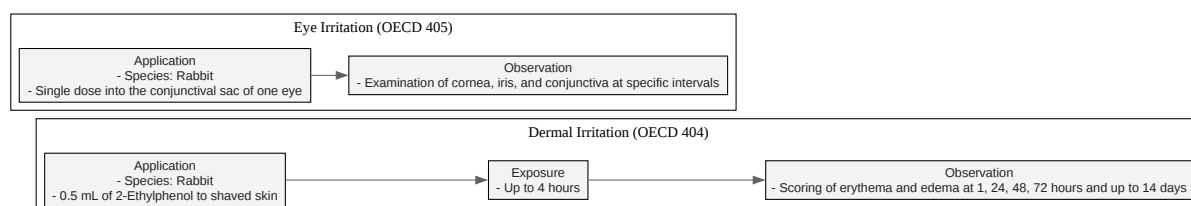
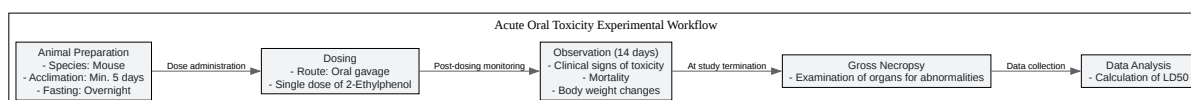
Table 1: Acute Toxicity of **2-Ethylphenol**[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Test Species	Route of Administration	LD50 (Lethal Dose, 50%)
Mouse	Oral	600 mg/kg
Mouse	Intraperitoneal	172 mg/kg

A study on a mixture of ethylphenol isomers, which included 25.9% **2-Ethylphenol**, reported an oral LD50 of 981 mg/kg in rats, indicating moderate acute toxicity for the mixture.[\[1\]](#)[\[5\]](#)

Experimental Protocol: Acute Oral Toxicity (Modified from OECD Guideline 423)

The acute oral toxicity of **2-Ethylphenol** in mice was determined using a method aligned with the principles of the OECD Guideline 423 (Acute Toxic Class Method).



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